Application Note: Quantitative Analysis of Cedrin in Plant Extracts by LC-MS

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Compound of Interest

Compound Name:	*Cedrin*
CAS No.:	*75513-81-4*
Cat. No.:	*B133356*

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Introduction

Cedrin, a dihydroflavonol found in plants such as Cedrus deodara, has garnered interest for its potential therapeutic properties, including neuroprotective effects.[1] Accurate and sensitive quantification of **cedrin** in plant extracts is crucial for quality control, standardization of herbal products, and pharmacokinetic studies. This application note provides a detailed protocol for the analysis of **cedrin** using Liquid Chromatography-Mass Spectrometry (LC-MS), a powerful technique for the selective and sensitive detection of secondary metabolites in complex matrices.

Chemical Profile of **Cedrin**

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Property	Value
Chemical Name	6-methyldihydromyricetin
Molecular Formula	$C_{16}H_{14}O_8$
Molecular Weight	334.28 g/mol
CAS Number	75513-81-4
Chemical Class	Dihydroflavonol
Natural Sources	Cedrus deodara (Deodar Cedar)

Experimental Protocols

Sample Preparation: Extraction of **Cedrin** from Plant Material

This protocol outlines a standard method for the extraction of flavonoids, including **cedrin**, from dried plant material.

Materials:

- Dried and powdered plant material (e.g., heartwood of Cedrus deodara)
- Methanol (HPLC grade)
- Deionized water
- Vortex mixer
- Ultrasonic bath
- Centrifuge
- 0.22 µm syringe filters

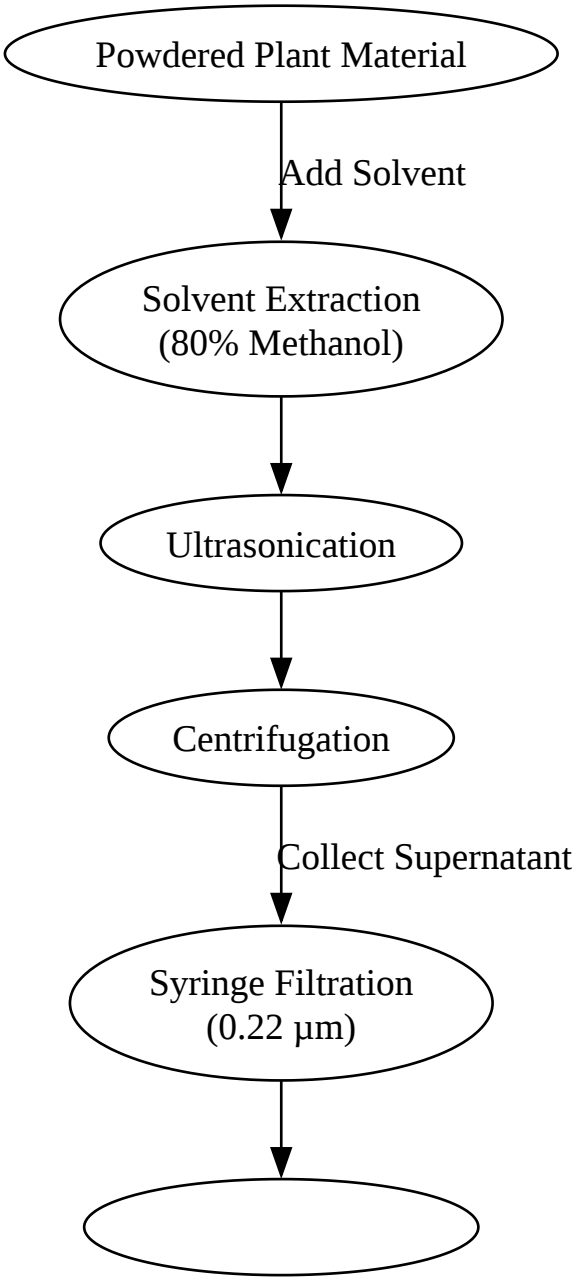
Procedure:

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- Weigh 1.0 g of the powdered plant material into a centrifuge tube.
- Add 20 mL of 80% methanol in water.
- Vortex the mixture for 1 minute to ensure thorough wetting of the plant material.
- Sonicate the mixture in an ultrasonic bath for 30 minutes at room temperature.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Carefully decant the supernatant into a clean collection tube.
- Repeat the extraction process (steps 2-6) on the plant residue to ensure complete extraction.
- Combine the supernatants from both extractions.
- Filter the combined extract through a 0.22 µm syringe filter into an autosampler vial for LC-MS analysis.

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Caption: Experimental workflow for the extraction of **cedrin**.

LC-MS/MS Method for Quantitative Analysis

The following parameters are based on established methods for the analysis of flavonoids and phenolic compounds in Cedrus deodara extracts and can be adapted for the quantification of **cedrin**.

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Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled with a triple quadrupole mass spectrometer.

Chromatographic Conditions:

Parameter	Recommended Setting
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 10 minutes, followed by a 5-minute re-equilibration
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Mass Spectrometry Conditions:

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	m/z 335.08 $[M+H]^+$ (Proposed)
Product Ions (Q3)	m/z 179.03, m/z 153.02 (Proposed)
Collision Energy	To be optimized for cedrin standard
Dwell Time	100 ms

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Note: The proposed MRM transitions are based on the typical fragmentation patterns of dihydroflavonols, which often involve cleavage of the C-ring. These transitions should be confirmed by analyzing a pure **cedrin** standard.

Data Presentation

The following table presents hypothetical quantitative data for **cedrin** in different extracts of Cedrus deodara. This data is for illustrative purposes, as there is limited published quantitative data for **cedrin**.

Table 1: Hypothetical Quantitative Data of **Cedrin** in Cedrus deodara Extracts

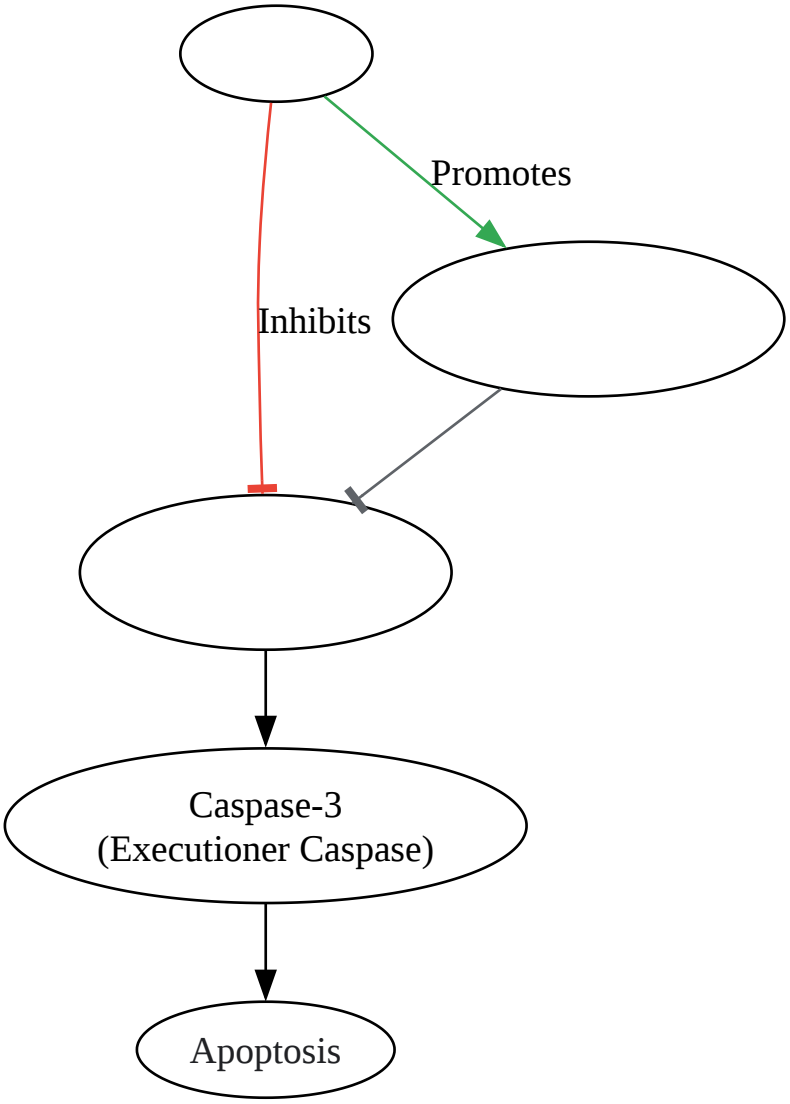
Extract Type	Plant Part	Extraction Solvent	Cedrin Concentration (µg/g of dry plant material)
Crude Extract 1	Heartwood	80% Methanol	15.2 ± 1.8
Crude Extract 2	Bark	70% Ethanol	8.5 ± 0.9
Fractionated Extract	Heartwood	Ethyl Acetate Fraction	32.7 ± 3.1

Biological Context: **Cedrin**'s Role in Apoptosis Signaling

Cedrin has been shown to exhibit neuroprotective effects by modulating the apoptotic pathway. Specifically, it is suggested to inhibit apoptosis by downregulating the expression of the pro-apoptotic protein Bax and upregulating the anti-apoptotic protein Bcl-2, which in turn leads to a decrease in the activity of Caspase-3, a key executioner of apoptosis.

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Caption: Proposed signaling pathway of **cedrin** in apoptosis.

Conclusion

This application note provides a comprehensive framework for the extraction and quantitative analysis of **cedrin** from plant materials using LC-MS. The detailed protocols for sample preparation and LC-MS/MS analysis, along with the proposed MRM transitions, offer a solid starting point for researchers. The provided diagrams illustrate the experimental workflow and the potential mechanism of action of **cedrin**, aiding in the understanding of its analysis and biological significance. Further optimization and validation of the method with a certified **cedrin** standard are recommended for achieving accurate and reliable quantification.

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References

- 1. medchemexpress.com [medchemexpress.com]
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